

Safe Disposal of N-Desmethyl Regorafenib-d3: A Procedural Guide

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Compound of Interest

Compound Name: *N-Desmethyl Regorafenib-d3*

Cat. No.: *B12429808*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the proper disposal of **N-Desmethyl Regorafenib-d3**. Adherence to these procedures is critical to ensure personnel safety and environmental protection. The information is based on the hazardous properties of the parent compound, regorafenib, and established best practices for laboratory chemical waste management.

Hazard and Safety Data Summary

N-Desmethyl Regorafenib-d3 should be handled with the same precautions as its non-deuterated parent compound, regorafenib. Regorafenib is classified with significant health and environmental hazards.^{[1][2]}

Hazard Classification	Description	Precautionary Statements
Acute Toxicity (Oral)	Harmful if swallowed.[1]	P270: Do not eat, drink or smoke when using this product.[2] P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
Reproductive Toxicity	May damage fertility or the unborn child. May cause harm to breast-fed children.[1]	P203: Obtain, read and follow all safety instructions before use.[2] P263: Avoid contact during pregnancy and while nursing.[2]
Specific Target Organ Toxicity (Repeated Exposure)	Causes damage to organs through prolonged or repeated exposure.[1]	P260: Do not breathe dust/fume/gas/mist/vapours/spray.[2]
Aquatic Hazard (Acute & Chronic)	Very toxic to aquatic life with long lasting effects.[1][2]	P273: Avoid release to the environment.[2]

Experimental Protocol: Disposal of N-Desmethyl Regorafenib-d3

This protocol outlines the step-by-step procedure for the safe disposal of **N-Desmethyl Regorafenib-d3** waste, including pure compound, contaminated labware, and solutions.

1. Personal Protective Equipment (PPE):

- Wear appropriate PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses or goggles.[3]

2. Waste Segregation:

- Solid Waste:

- Collect unused or expired **N-Desmethyl Regorafenib-d3** powder in its original container or a clearly labeled, sealed waste container.
- Dispose of contaminated items such as weigh boats, pipette tips, and gloves in a designated, sealed plastic bag or container labeled "Hazardous Chemical Waste" and "Toxic".
- Liquid Waste:
 - Collect all solutions containing **N-Desmethyl Regorafenib-d3** in a dedicated, sealed, and clearly labeled waste container. The container should be made of a material compatible with the solvents used.
 - Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) department.
- Sharps Waste:
 - Needles, syringes, or other contaminated sharps must be disposed of in a designated sharps container.

3. Spill Management:

- In case of a spill, cordon off the area.[\[4\]](#)
- For small spills, carefully sweep up solid material, trying to avoid dust formation, and place it in a sealed container for disposal.[\[3\]](#)
- For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- Clean the spill area with an appropriate solvent and then soap and water. Collect all cleaning materials as hazardous waste.
- Ensure adequate ventilation during cleanup.[\[3\]](#)

4. Labeling and Storage of Waste:

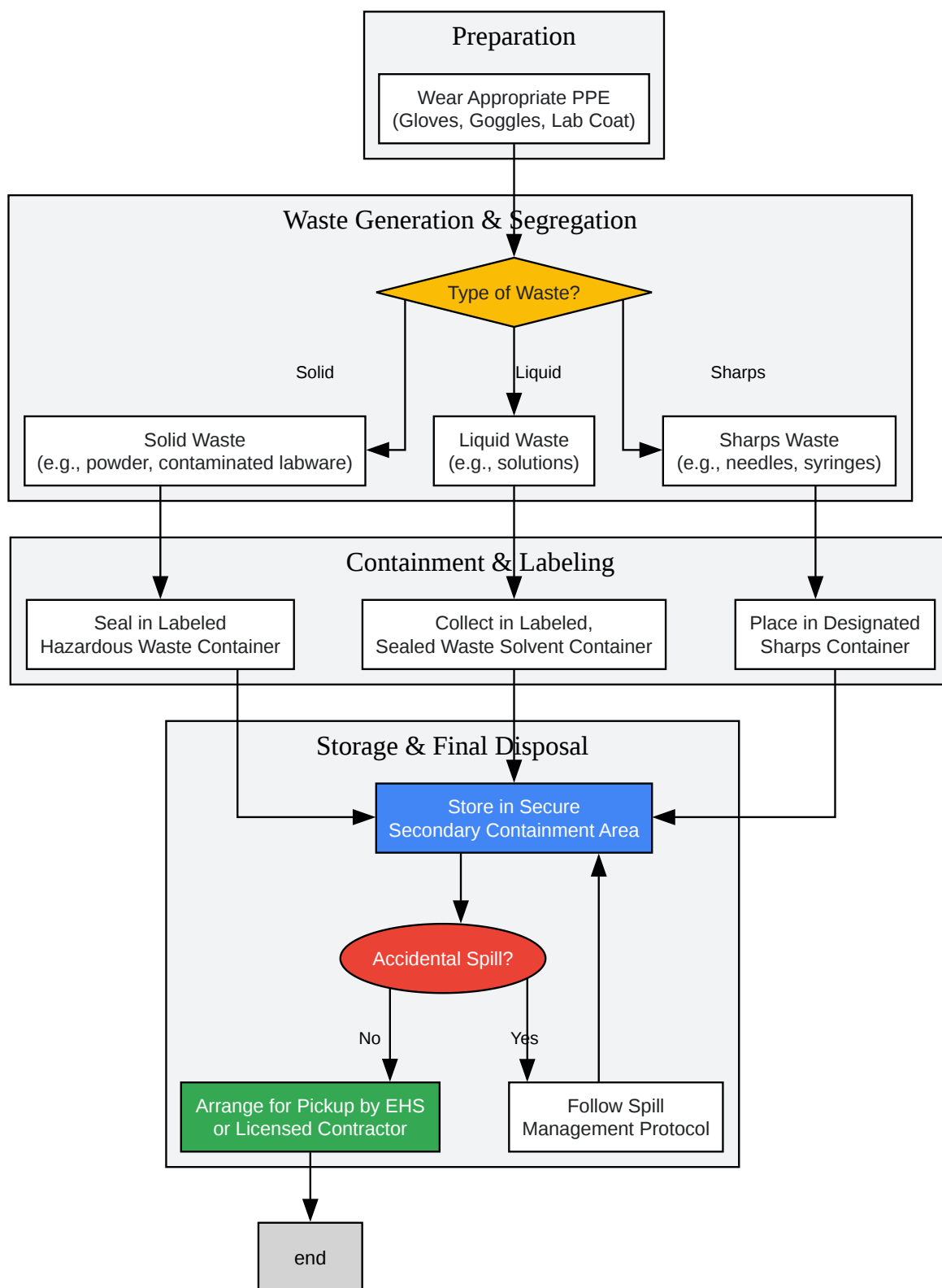
- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**N-Desmethyl Regorafenib-d3**," and the associated hazards (e.g., "Toxic," "Reproductive Hazard," "Environmental Hazard").
- Store waste containers in a designated, secure secondary containment area away from incompatible materials.[3]

5. Final Disposal:

- Arrange for the collection of the hazardous waste by your institution's EHS department or a licensed chemical waste disposal contractor.
- Do not dispose of **N-Desmethyl Regorafenib-d3** down the drain or in regular trash.[2] This is crucial to prevent release into the environment, where it is highly toxic to aquatic life.[1][2]
- Follow all local, state, and federal regulations for hazardous waste disposal.

Disposal Workflow Diagram

The following diagram illustrates the decision-making and operational workflow for the proper disposal of **N-Desmethyl Regorafenib-d3**.



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Caption: Workflow for the safe disposal of **N-Desmethyl Regorafenib-d3**.

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